

Chlorpyrifos-d10 cross-validation different matrices

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Compound Focus: Chlorpyrifos-d10

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Analytical Methods for Chlorpyrifos Detection

The following table summarizes two advanced techniques for detecting and quantifying chlorpyrifos, as detailed in recent research.

Method	Principle	Application Matrices	Key Performance Metrics	Reference
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| **GC-FID** (Gas Chromatography with Flame Ionization Detection) | Separation by GC, detection by FID. [1] | Pesticide products, Human plasma [1] | **Linearity:** 20.0–100.0 µg/mL ($r^2 > 0.9909$) **LOD:** 0.29 µg/mL **LOQ:** 0.87 µg/mL **Retention Time:** 13.3 min [1] | | **SERS** (Surface-Enhanced Raman Spectroscopy) | Signal enhancement using gold nanostars (Au NSs), quantitative analysis with variable selection models. [2] | Tea extracts [2] | High sensitivity, accuracy equivalent to GC-MS per paired t-tests. [2] |

Detailed Experimental Protocols

Here is a deeper dive into the methodologies and context for the techniques outlined above.

Gas Chromatography with Flame Ionization Detection (GC-FID)

This method was developed as a cost-effective and simpler alternative to GC-MS for routine quality control of chlorpyrifos in both commercial products and biological samples like human plasma. [1]

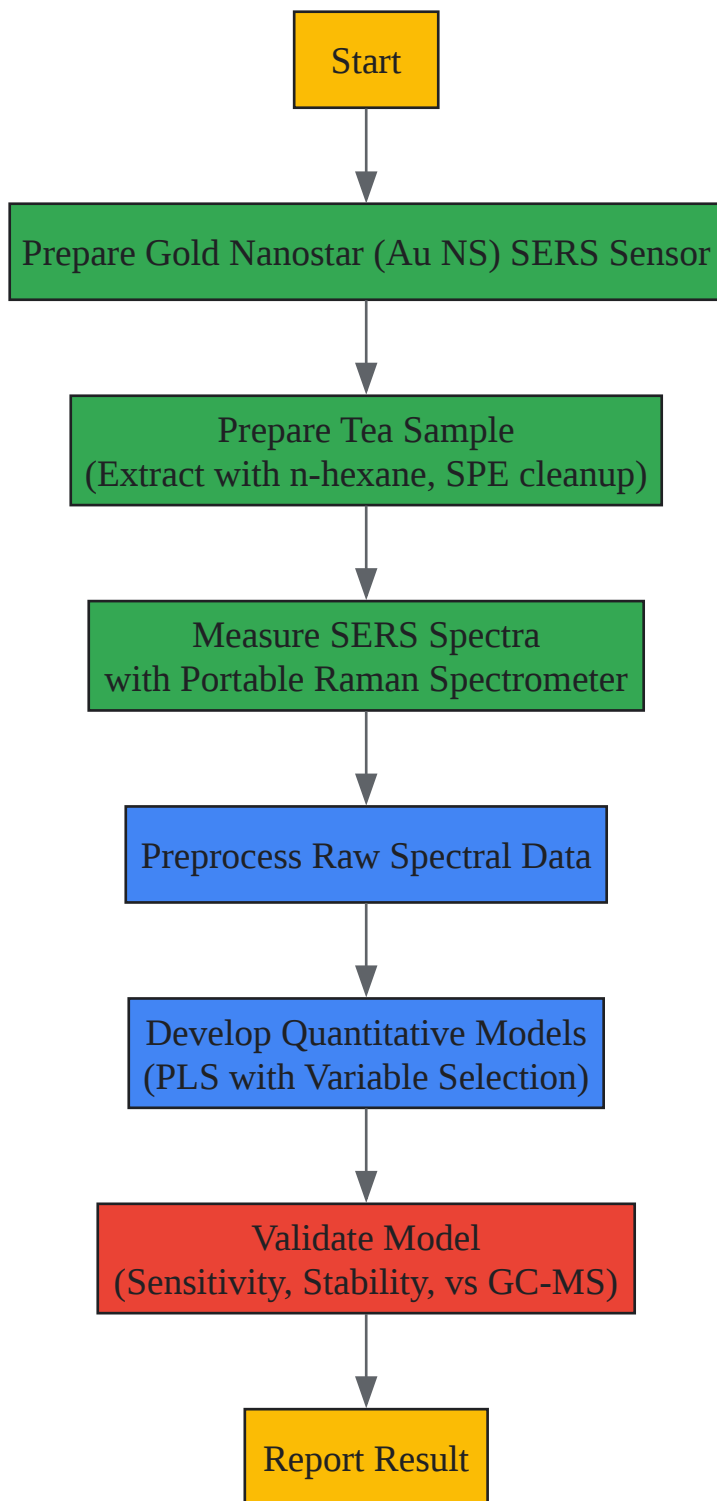
- **Sample Preparation:** The specific sample preparation protocols for pesticide products or human plasma were not detailed in the available text. The research article likely contains this information. [1]
- **Instrument Validation:** The method was rigorously validated per **International Council for Harmonisation (ICH) guidelines**. The greenness of the method was also assessed, confirming it as an environmentally favorable choice for analysis. [1]

Surface-Enhanced Raman Spectroscopy (SERS) with Intelligent Algorithms

This strategy aims to provide a rapid, sensitive, and reliable on-site detection method for chlorpyrifos residue in tea, addressing the limitations of traditional instrumental methods. [2]

- **SERS Sensor Preparation:** Gold nanostars (Au NSs) were fabricated using a seed-mediated method. Their anisotropic shape with sharp tips creates abundant "hot spots" for significantly enhanced Raman signal detection. [2]
- **Sample Preparation:** Tea samples were extracted with n-hexane, cleaned up using solid-phase extraction (SPE) with a Florisil column, and then spiked with chlorpyrifos standard for analysis. [2]
- **Data Processing:** The raw SERS spectra were preprocessed. Four intelligent variable selection models (**MC-UVE, CARS, IRIV, and VISSA**) were developed and compared to improve the prediction performance and interpretability of the quantitative analysis model (Partial Least Squares, PLS). [2]

The workflow for this SERS-based method can be visualized as follows:



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References

1. Determination of chlorpyrifos using GC-FID in pesticides and human... [link.springer.com]
2. A Sensitive SERS Sensor Combined with Intelligent Variable Selection... [pubmed.ncbi.nlm.nih.gov]

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